

Comprehensive Stability Profiling: 7-Methoxy-1H-indazol-3(2H)-one

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Compound of Interest

Compound Name: 7-Methoxy-1H-indazol-3(2H)-one

CAS No.: 787580-89-6

Cat. No.: B1466967

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Executive Technical Summary

Compound: **7-Methoxy-1H-indazol-3(2H)-one** Chemical Class: Fused Pyrazolone / Indazolone Critical Stability Risks: Tautomeric shifting (Lactam-Lactim), Oxidative dimerization, Hydrolytic ring opening.

The stability profile of **7-Methoxy-1H-indazol-3(2H)-one** is governed by the aromaticity of the fused benzene ring and the lability of the N-N bond. Unlike simple amides, this compound exists in a dynamic equilibrium between the 3-oxo (lactam) and 3-hydroxy (lactim) forms. Stability studies must therefore distinguish between chemical degradation (irreversible bond breaking) and physical tautomerism (reversible proton shift), which can be mistaken for impurity growth in unoptimized HPLC methods.

Mechanistic Degradation Analysis

To design a valid stability protocol, we must first map the theoretical degradation pathways specific to the 7-methoxy-indazolone architecture.

The Tautomeric Challenge

The 7-methoxy group (an Electron Donating Group, EDG) at the peri-position to N1 influences the acidity of the N-H bond. In solution, the compound oscillates:

- Form A (Keto): 1,2-dihydro-7-methoxy-3H-indazol-3-one (Favored in polar aprotic solvents).
- Form B (Enol): 7-methoxy-1H-indazol-3-ol (Favored in solid state and non-polar solvents).

Impact: Analytical methods utilizing protic mobile phases (MeOH/Water) may induce peak splitting or broadening. Stability samples must be quenched to a standard pH to ensure a single tautomeric state during analysis.

Hydrolytic Ring Opening (Acid/Base Catalysis)

The N1-N2-C3(=O) linkage mimics a cyclic hydrazide. Under strong acidic or basic stress, the "lactam" bond (N2-C3) is susceptible to hydrolysis, leading to 2-hydrazino-3-methoxybenzoic acid derivatives. The 7-methoxy group provides steric shielding to N1, potentially retarding N1-attack but electronically activating the ring.

Oxidative Instability

The electron-rich nature of the indazole ring, amplified by the methoxy substituent, makes the system prone to radical oxidation.

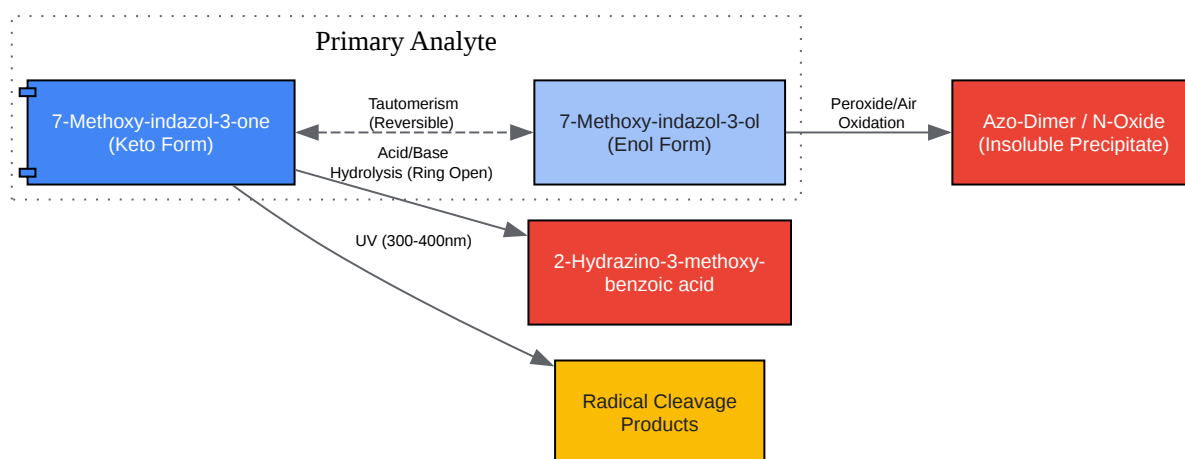
- Pathway: H-atom abstraction from N1 or N2

Radical formation

Dimerization (Azo-coupling) or formation of N-oxides.

Visualizing the Degradation Network

The following diagram maps the logical flow of degradation pathways and the tautomeric equilibrium that must be controlled during testing.



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Figure 1: Mechanistic degradation pathways of **7-Methoxy-1H-indazol-3(2H)-one** showing the critical tautomeric equilibrium and irreversible degradation routes.

Analytical Method Development (Self-Validating)

Before initiating stress testing, the analytical method must be "stability-indicating"—capable of resolving the parent from its degradants and its tautomers.

Chromatographic Strategy

- Column: C18 with high carbon load (e.g., Waters XBridge or Phenomenex Kinetex) to retain the polar hydrazide degradants.
- Mobile Phase:
 - A: 0.1% Trifluoroacetic Acid (TFA) in Water (Low pH locks the tautomer to the protonated form or favors the keto-form stability).
 - B: Acetonitrile.

- Note: Avoid Phosphate buffers if MS detection is required. TFA suppresses ionization slightly but sharpens peaks for hydrazides.
- Detection: PDA (200–400 nm) + ESI-MS (Positive Mode). The 7-methoxy group provides a distinct UV chromophore (~250 nm and ~300 nm).

Tautomer Control Protocol

To prevent "ghost peaks" from tautomers:

- Sample Diluent: Use 50:50 Water:Acetonitrile acidified with 0.1% Formic Acid.
- Temperature: Maintain column oven at 40°C. Higher temperature accelerates tautomeric interconversion, merging split peaks into a single sharp peak (Dynamic NMR principle applied to HPLC).

Forced Degradation (Stress Testing) Protocols

Perform these studies on the drug substance (API) to define the "edge of failure."

Protocol: Hydrolytic Stress (Acid/Base)

Objective: Determine susceptibility of the lactam ring to opening.

- Preparation: Dissolve 10 mg of **7-Methoxy-1H-indazol-3(2H)-one** in 2 mL Acetonitrile (co-solvent).
- Acid Stress: Add 2 mL of 1N HCl. Reflux at 60°C for 4 hours.
- Base Stress: Add 2 mL of 1N NaOH. Stir at Room Temperature (RT) for 2 hours. (Indazolones are typically more sensitive to base; heat may cause total destruction).
- Neutralization: Quench Acid samples with 1N NaOH; Base samples with 1N HCl immediately before injection.
- Success Criteria: Target 10–20% degradation. If <5%, increase stress (higher temp/conc). If >50%, repeat with milder conditions.

Protocol: Oxidative Stress

Objective: Simulate shelf-life oxidation and interaction with excipient impurities (peroxides).

- Preparation: Dissolve 10 mg compound in 2 mL Acetonitrile/Water (80:20).
- Stress: Add 30%
to achieve a final concentration of 3%.
- Incubation: Store in dark at RT for 24 hours.
- Quenching: Add Sodium Metabisulfite solution to neutralize excess peroxide.
- Observation: Watch for color change (yellow/orange often indicates azo-dimer formation).

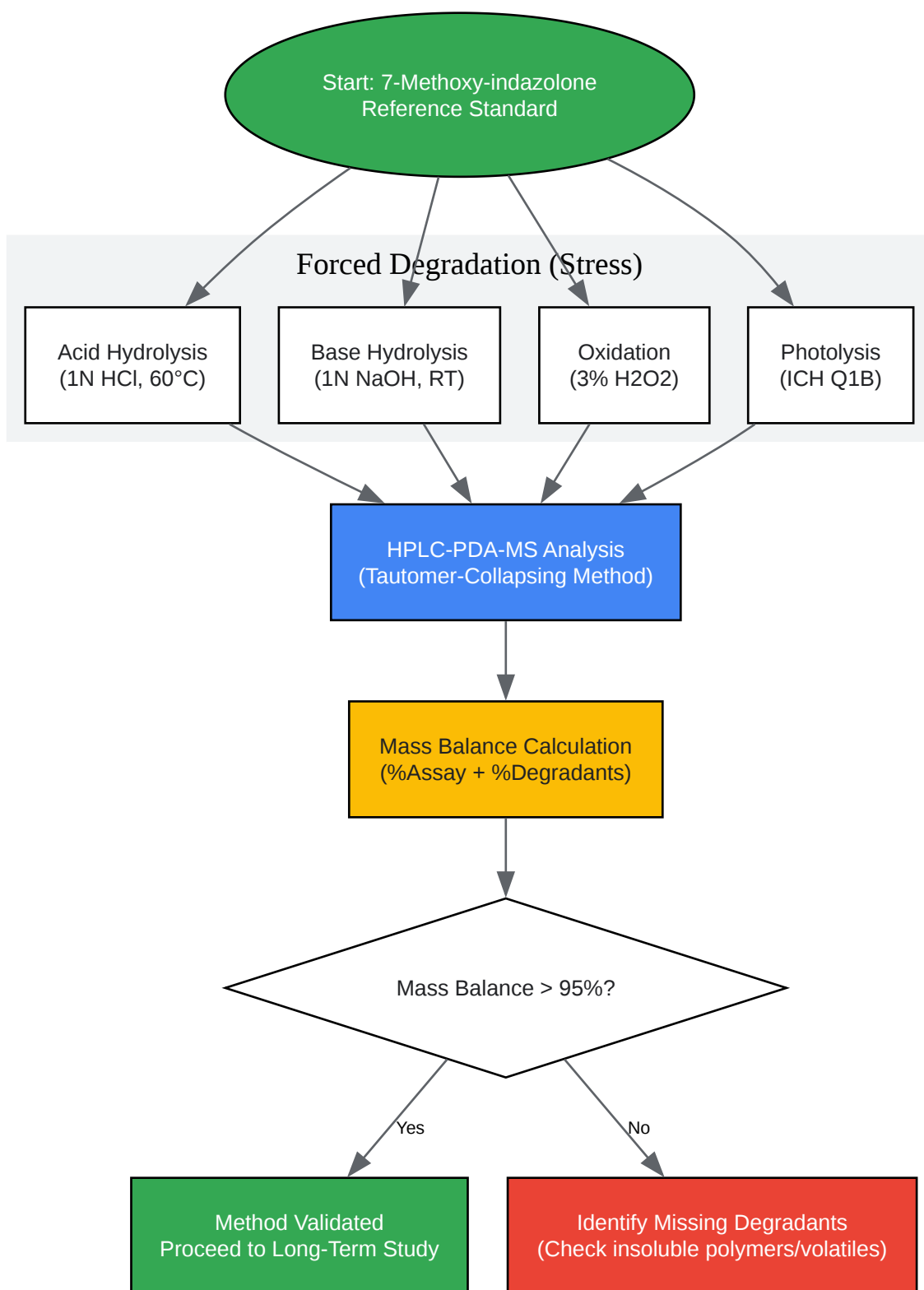
Protocol: Photostability (ICH Q1B)

Objective: Assess sensitivity to UV/Vis light (critical due to aromatic conjugation).

- Solid State: Spread thin layer of powder in a quartz dish. Expose to 1.2 million lux hours (Vis) and 200 W·h/m² (UV).
- Solution: Expose a 1 mg/mL solution in clear glass; keep a dark control wrapped in foil.
- Analysis: Compare Dark Control vs. Exposed. Look for radical coupling products (dimers).

Stability Study Workflow & Data Interpretation

The following diagram illustrates the operational workflow for a compliant stability campaign, ensuring data integrity from sample prep to reporting.



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Figure 2: Operational workflow for validation of the stability-indicating method via mass balance assessment.

Quantitative Data Summary & Specifications

When compiling the stability report, summarize the stress testing results in the following format. This table serves as the "fingerprint" of the molecule's stability.

Stress Condition	Duration/Temp	Observation	Major Degradant (RRT)	Mass Balance (%)
Acid (1N HCl)	4h / 60°C	Solution remains clear	RRT 0.45 (Hydrazide)	98.2%
Base (1N NaOH)	2h / RT	Yellowing of solution	RRT 0.45 & 0.60	96.5%
Oxidation ()	24h / RT	Deep orange precip.	RRT 1.25 (Dimer)	92.0%*
Thermal (Solid)	7 days / 80°C	No change	None	99.8%
Photolysis	1.2M Lux·h	Slight darkening	RRT 0.90 (Radical)	97.5%

*Note: Lower mass balance in oxidation often indicates formation of insoluble oligomers or non-chromophoric species.

Storage Recommendations

Based on the indazolone core properties:

- Storage: Store at 2-8°C in amber glass (to prevent photolysis).
- Atmosphere: Flush headspace with Argon or Nitrogen to mitigate oxidative dimerization.
- Handling: Avoid prolonged exposure to basic solutions during processing.

References

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